

1-(1-Naphthyl)ethanol CAS number and molecular structure

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 1-(1-Naphthyl)ethanol

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Technical Guide: 1-(1-Naphthyl)ethanol

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical and physical properties of **1-(1-Naphthyl)ethanol**, along with a detailed experimental protocol for its synthesis.

Core Compound Identity and Properties

1-(1-Naphthyl)ethanol is an aromatic alcohol with the chemical formula C₁₂H₁₂O.^[1] It is a chiral compound, existing as two enantiomers, (R)- and (S)-**1-(1-Naphthyl)ethanol**. The racemic mixture is a solid at room temperature.^[2]

Molecular Structure:

The molecule consists of a naphthalene ring system where one of the alpha carbons is substituted with a 1-hydroxyethyl group.

CAS Number: 1517-72-2^[3]^[1]^[4]

Quantitative Data Summary

A compilation of the key physical and chemical properties of **1-(1-Naphthyl)ethanol** is presented in the table below for easy reference and comparison.

Property	Value	Source(s)
Molecular Formula	C ₁₂ H ₁₂ O	[1]
Molecular Weight	172.22 g/mol	[1]
CAS Number	1517-72-2	[1] [4]
Appearance	White to pale yellow solid/powder/crystals	[3]
Melting Point	63-65 °C	[5]
Boiling Point	170-175 °C @ 35-40 Torr	
Density	1.119 g/cm ³ (predicted)	[5]
Refractive Index	1.6188 (estimate)	[5]
InChI Key	CDRQOYRPWJULJN- UHFFFAOYSA-N	[2]
SMILES	CC(O)c1cccc2ccccc12	[2]

Synthesis of (S)-1-(1-Naphthyl)ethanol via Bioreduction

The enantiomerically pure (S)-1-(1-Naphthyl)ethanol is a valuable chiral intermediate in the synthesis of various pharmaceuticals. A highly selective method for its preparation is the whole-cell bioreduction of 1-acetonaphthone.

Experimental Protocol: Whole-Cell Bioreduction of 1-Acetonaphthone

This protocol outlines the key steps for the microbial reduction of 1-acetonaphthone to (S)-1-(1-Naphthyl)ethanol.

1. Microorganism and Culture Conditions:

- A suitable microorganism, such as *Pichia kudriavzevii*, is selected for its high stereoselectivity in the reduction of 1-acetonaphthone.
- The microorganism is cultured in an appropriate growth medium under optimal conditions of temperature, pH, and aeration to achieve sufficient cell density.

2. Bioreduction Reaction:

- The whole cells of the cultured microorganism are harvested and resuspended in a suitable buffer.
- 1-Acetonaphthone, the substrate, is added to the cell suspension.
- The reaction is carried out under optimized conditions of pH, temperature, and agitation to ensure efficient conversion.

3. Monitoring the Reaction:

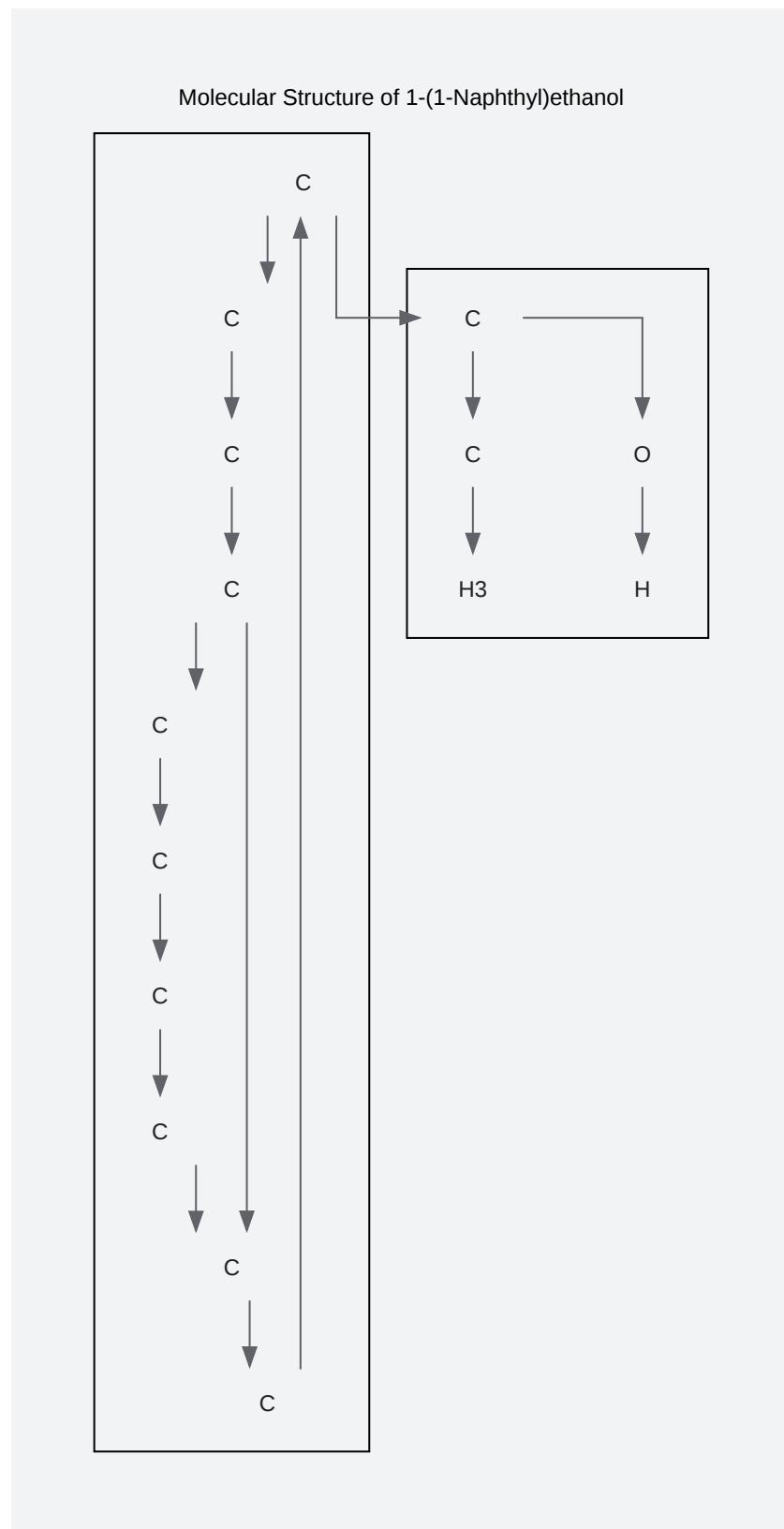
- The progress of the bioreduction is monitored by techniques such as High-Performance Liquid Chromatography (HPLC) to determine the conversion of the starting material and the enantiomeric excess of the product.

4. Product Isolation and Purification:

- Once the reaction is complete, the mixture is processed to separate the product from the biomass and the aqueous medium.
- The product, **(S)-1-(1-Naphthyl)ethanol**, is extracted using an appropriate organic solvent.
- The extracted product is then purified using techniques such as column chromatography to yield the enantiomerically pure alcohol.

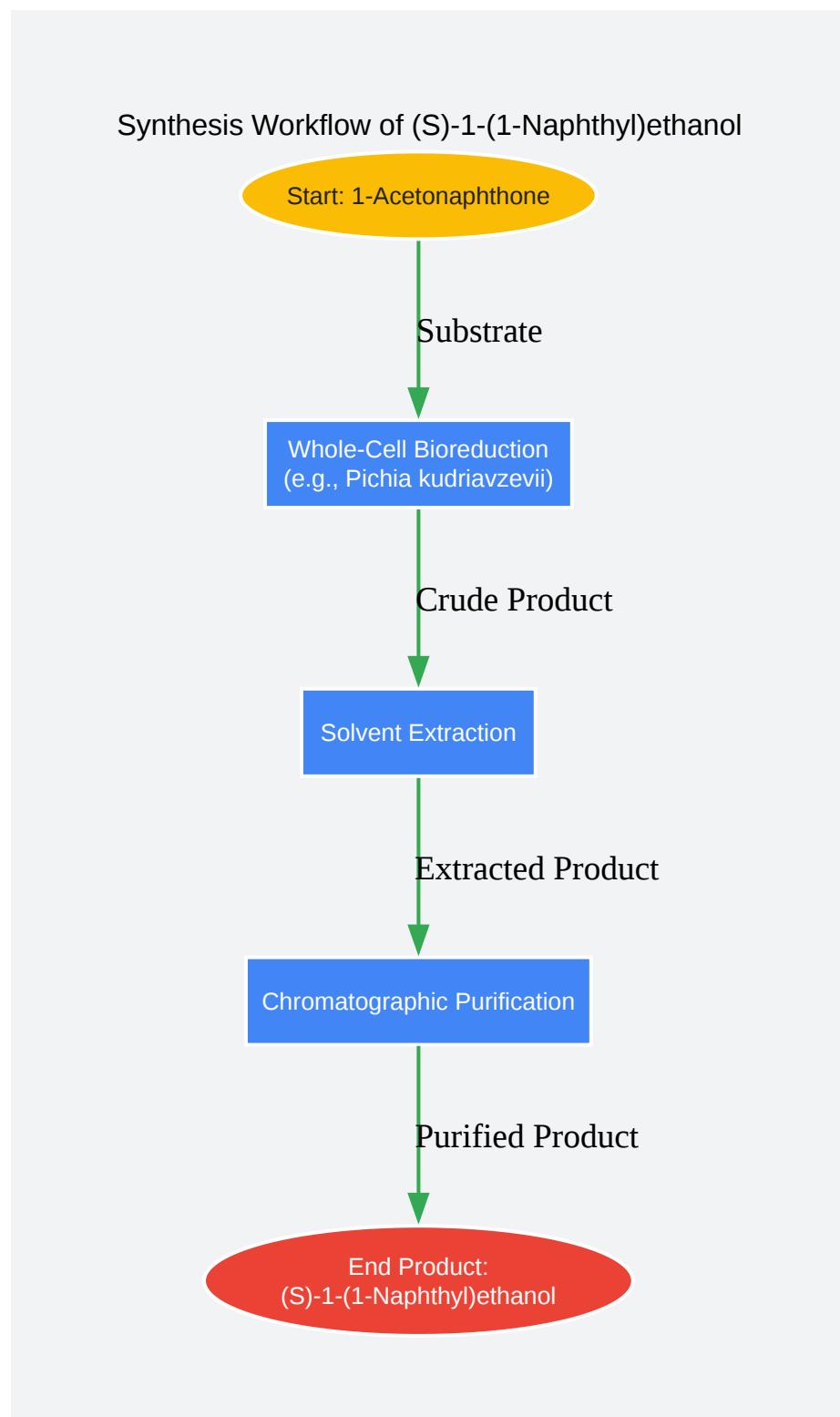
Workflow and Pathway Visualizations

The following diagrams illustrate the molecular structure of **1-(1-Naphthyl)ethanol** and the workflow for its enantioselective synthesis.



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Caption: Molecular Structure of **1-(1-Naphthyl)ethanol**



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Caption: Synthesis Workflow of (S)-**1-(1-Naphthyl)ethanol**

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- To cite this document: BenchChem. [1-(1-Naphthyl)ethanol CAS number and molecular structure]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b073620#1-1-naphthyl-ethanol-cas-number-and-molecular-structure>

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